

Application Notes and Protocols for ZYF0033 In Vivo Mouse Model

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Compound of Interest

Compound Name:	ZYF0033
CAS No.:	2380300-79-6
Cat. No.:	B10861361

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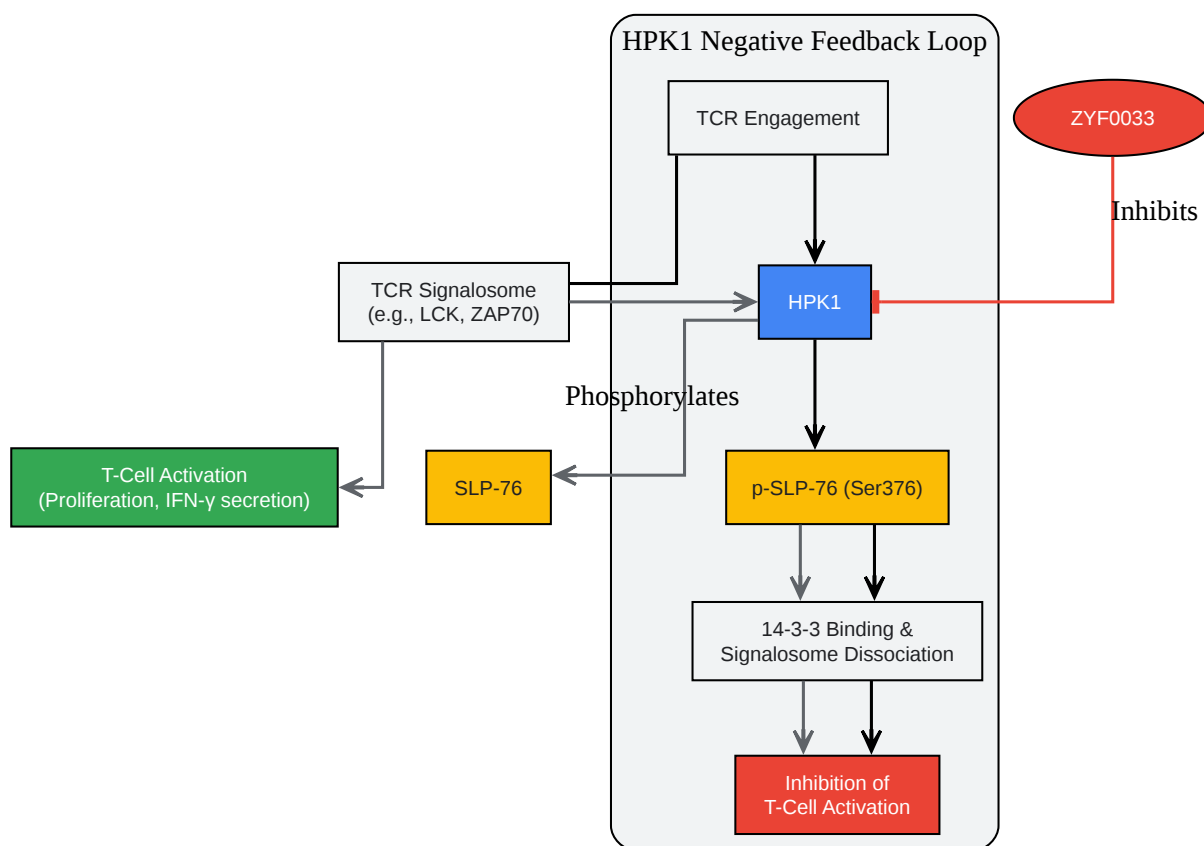
For Researchers, Scientists, and Drug Development Professionals

Introduction

ZYF0033 is an orally active and potent small-molecule inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1), also known as Mitogen-activated Protein Kinase Kinase Kinase 1 (MAP4K1).[1][2] HPK1 is a critical negative regulator of T-cell receptor (TCR) signaling and is primarily expressed in hematopoietic cells. By inhibiting HPK1, **ZYF0033** enhances anti-tumor immune responses. The mechanism of action involves the reduction of SLP76 phosphorylation at serine 376, a key biomarker of HPK1 activation, which in turn promotes the proliferation of CD4+ and CD8+ T cells and increases IFN- γ secretion.[1][2] Preclinical studies have demonstrated that **ZYF0033** inhibits tumor growth in the 4T-1 syngeneic mouse model and leads to an increased intratumoral infiltration of dendritic cells (DCs), natural killer (NK) cells, and CD107a+CD8+ T cells.[1] Conversely, it decreases the infiltration of regulatory T cells and exhausted T cells expressing PD-1, TIM-3, and LAG-3.

Mechanism of Action of HPK1 Inhibition

HPK1 acts as an intracellular immune checkpoint. Upon T-cell receptor (TCR) engagement, HPK1 becomes activated and phosphorylates downstream adaptor proteins, most notably SLP-76 at Serine 376. This phosphorylation event recruits 14-3-3 proteins, leading to the dissociation of SLP-76 from the TCR signalosome and its subsequent degradation. This cascade ultimately dampens T-cell activation, proliferation, and cytokine production. **ZYF0033** blocks this negative regulatory pathway, thereby enhancing T-cell-mediated anti-tumor immunity.



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HPK1 Signaling Pathway and **ZYF0033** Inhibition.

Experimental Protocols

Animal Model and Tumor Implantation (4T-1 Syngeneic Model)

The 4T-1 syngeneic mouse model is a well-established model for metastatic breast cancer and is suitable for evaluating immunotherapies due to its aggressive growth and ability to metastasize.

Materials:

- Female BALB/c mice, 6-8 weeks old
- 4T-1 murine breast cancer cell line
- Complete RPMI-1640 medium (with 10% FBS and 1% Penicillin-Streptomycin)
- Phosphate Buffered Saline (PBS), sterile
- Trypsin-EDTA
- Syringes (1 mL) and needles (27G)
- Hemocytometer or automated cell counter

Protocol:

- Culture 4T-1 cells in complete RPMI-1640 medium at 37°C in a humidified atmosphere with 5% CO₂.
- Harvest cells at approximately 80% confluency using Trypsin-EDTA.
- Wash the cells twice with sterile PBS.
- Resuspend the cells in sterile PBS at a concentration of 1×10^6 cells/100 μ L.
- Subcutaneously inject 100 μ L of the cell suspension (1×10^6 cells) into the right flank of each female BALB/c mouse.

- Monitor tumor growth every 2-3 days using calipers. Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
- When tumors reach an average volume of 100-150 mm³, randomize mice into treatment and vehicle control groups (n=8-10 mice per group).

Treatment Protocol

ZYF0033 is an orally active compound. The maximum tolerated dose of **ZYF0033** exceeds 50 mg/kg daily.

Materials:

- **ZYF0033**
- Vehicle (e.g., 0.5% methylcellulose in sterile water)
- Oral gavage needles

Protocol:

- Prepare the **ZYF0033** formulation in the chosen vehicle at the desired concentration. For example, for a 50 mg/kg dose in a 20g mouse with a dosing volume of 100 µL, the concentration would be 10 mg/mL.
- Administer **ZYF0033** or vehicle control to the respective groups via oral gavage once daily.
- Continue treatment for the duration of the study (e.g., 14-21 days), or until humane endpoints are reached.
- Monitor animal health and body weight daily.
- Measure tumor volume every 2-3 days.

Endpoint Analysis

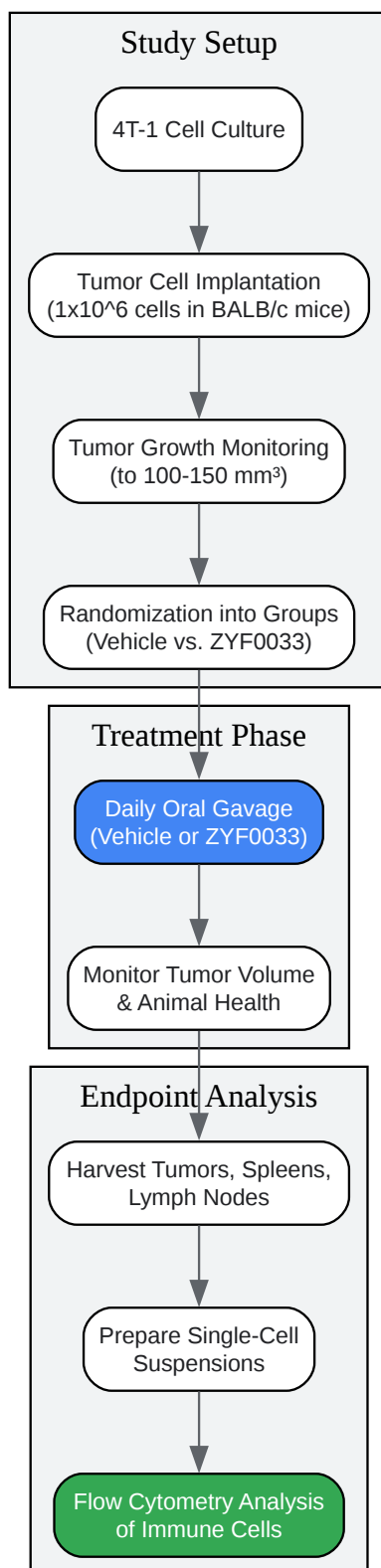
At the end of the study, tumors, spleens, and tumor-draining lymph nodes can be harvested for ex vivo analysis of immune cell populations.

Materials:

- RPMI-1640 medium
- Collagenase D and DNase I
- ACK lysis buffer
- Flow cytometry antibodies (e.g., anti-CD3, -CD4, -CD8, -CD45, -NK1.1, -CD11c, -PD-1, -TIM-3, -LAG-3, -CD107a, -IFN- γ)
- Flow cytometer

Protocol:

- Euthanize mice and aseptically harvest tumors, spleens, and tumor-draining lymph nodes.
- Process tissues into single-cell suspensions. For tumors, this typically involves mechanical dissociation followed by enzymatic digestion with Collagenase D and DNase I.
- Lyse red blood cells using ACK lysis buffer.
- Stain cell suspensions with fluorescently-conjugated antibodies for flow cytometric analysis.
- Acquire data on a flow cytometer and analyze the immune cell populations.



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In Vivo Mouse Model Experimental Workflow.

Data Presentation

Table 1: In Vivo Efficacy of ZYF0033 in 4T-1 Syngeneic Mouse Model

Parameter	Vehicle Control	ZYF0033
Tumor Growth Inhibition (%)	-	Significant Inhibition
Maximum Tolerated Dose (mg/kg)	-	>50 (daily, p.o.)

Table 2: Expected Changes in Intratumoral Immune Cell Populations with ZYF0033 Treatment

Immune Cell Population	Expected Change	Reference
Dendritic Cells (DCs)	Increased Infiltration	
Natural Killer (NK) Cells	Increased Infiltration	
CD107a+ CD8+ T Cells	Increased Infiltration	
Regulatory T Cells (Tregs)	Decreased Infiltration	
PD-1+ CD8+ T Cells	Decreased Infiltration	
TIM-3+ CD8+ T Cells	Decreased Infiltration	
LAG-3+ CD8+ T Cells	Decreased Infiltration	
CD4+ T Cell Proliferation	Increased	
CD8+ T Cell Proliferation	Increased	
IFN- γ Secretion	Increased	

Note: The information provided in this document is for research purposes only. Specific experimental details such as dosing, vehicle formulation, and administration schedule should be optimized for each study.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. ZYF0033 | HPK1 inhibitor | Probechem Biochemicals \[probechem.com\]](#)
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